

The Environmental Fate of 1,2,3-Trichloropropane: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3-Trichloro-2-fluoropropane

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An In-depth Examination of the Transport, Transformation, and Persistence of a Recalcitrant Environmental Contaminant

This technical guide provides a comprehensive overview of the environmental fate of 1,2,3-trichloropropane (TCP), a persistent and toxic synthetic chemical. This document is intended for researchers, environmental scientists, and professionals in drug development who require a detailed understanding of the behavior of chlorinated hydrocarbons in the environment. It covers the physicochemical properties, abiotic and biotic degradation pathways, and transport mechanisms of TCP, with a focus on quantitative data and detailed experimental methodologies.

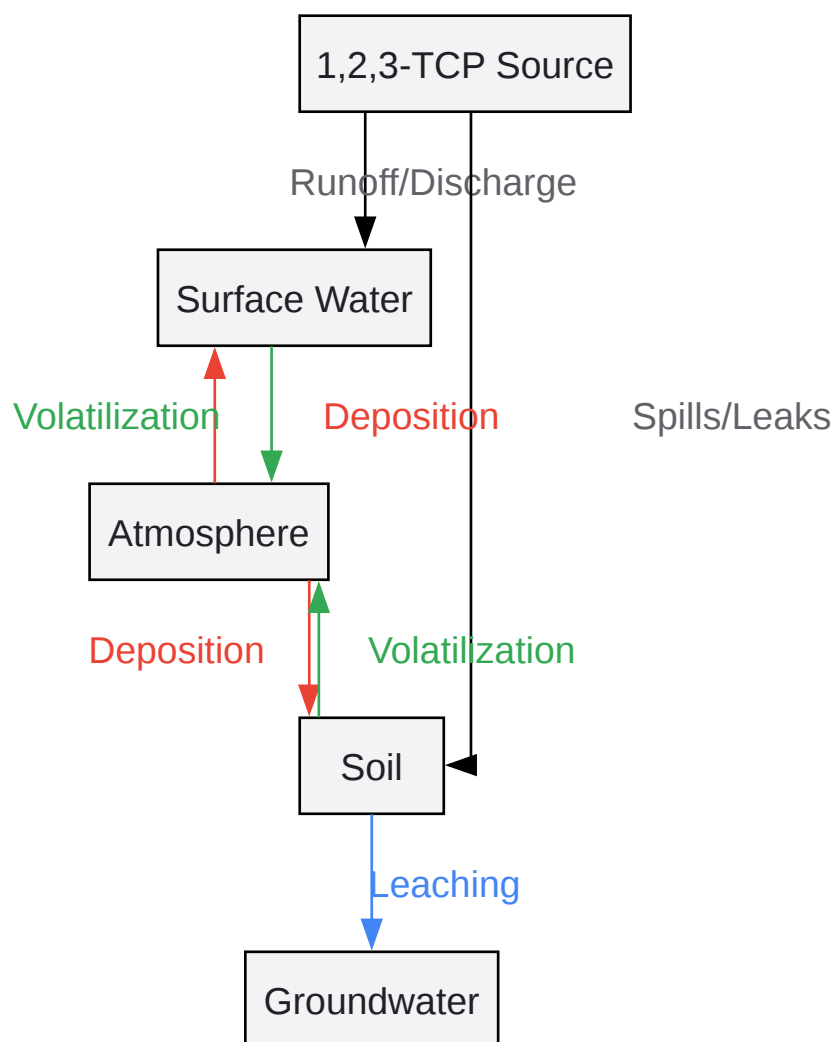
Physicochemical Properties of 1,2,3-Trichloropropane

The environmental behavior of 1,2,3-trichloropropane is largely dictated by its physical and chemical properties. These properties influence its partitioning between air, water, and soil, as well as its susceptibility to various degradation processes. A summary of key quantitative data is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₃ H ₅ Cl ₃	[PubChem CID: 7285]
Molecular Weight	147.43 g/mol	[PubChem CID: 7285]
CAS Number	96-18-4	[PubChem CID: 7285]
Appearance	Colorless liquid	[PubChem CID: 7285]
Density	1.3889 g/cm ³ at 20°C	[PubChem CID: 7285]
Boiling Point	156.8 °C	[PubChem CID: 7285]
Melting Point	-14.7 °C	[PubChem CID: 7285]
Water Solubility	1750 mg/L at 20°C	[PubChem CID: 7285]
Vapor Pressure	3.1 mmHg at 25°C	[PubChem CID: 7285]
Henry's Law Constant	3.17 x 10 ⁻⁴ atm·m ³ /mol	[PubChem CID: 7285]
Log K _{ow} (Octanol-Water Partition Coefficient)	2.27	[PubChem CID: 7285]
Organic Carbon-Water Partition Coefficient (K _{oc})	97.7 L/kg	[PubChem CID: 7285]

Environmental Transport and Distribution

Based on its physicochemical properties, 1,2,3-trichloropropane is expected to be mobile in the environment. Its relatively low K_{oc} value suggests limited sorption to soil and sediment, leading to a high potential for leaching into groundwater. The compound's moderate Henry's Law constant indicates that volatilization from surface water and moist soil can be a significant transport mechanism to the atmosphere.



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Environmental Transport Pathways of 1,2,3-Trichloropropane.

Abiotic Degradation

1,2,3-trichloropropane is highly resistant to natural attenuation processes. Its abiotic degradation occurs slowly in the environment through hydrolysis and photodegradation.

Hydrolysis

Hydrolysis of TCP is a very slow process under typical environmental conditions, with a half-life estimated to be in the order of hundreds of years at 25°C and pH 7. The rate of hydrolysis is significantly enhanced under alkaline conditions and at elevated temperatures.

Photodegradation

In the atmosphere, 1,2,3-trichloropropane is expected to be degraded by reaction with photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this process is approximately 15 to 46 days. Direct photolysis in water is not considered a significant degradation pathway as TCP does not absorb light at wavelengths above 290 nm.

Reductive Dechlorination with Zero-Valent Metals

A promising abiotic degradation method for TCP is reductive dechlorination using zero-valent metals, particularly zero-valent zinc (ZVZ). This process can be significantly faster than natural attenuation.



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Reductive Dechlorination of 1,2,3-TCP by Zero-Valent Zinc.

Biotic Degradation

The biodegradation of 1,2,3-trichloropropane is a slow process due to its high toxicity and recalcitrance. However, several microbial pathways for its transformation have been identified under both aerobic and anaerobic conditions.

Aerobic Biodegradation

Aerobic biodegradation of TCP is often a cometabolic process, where the microorganisms do not use TCP as a primary carbon source. Propane-oxidizing bacteria, such as *Rhodococcus* species, can degrade TCP through the action of monooxygenase enzymes.^{[1][2]}

A key initial step in the aerobic degradation is the hydrolytic dehalogenation of TCP to 2,3-dichloro-1-propanol, catalyzed by a haloalkane dehalogenase. This can be followed by further enzymatic transformations.



Culture Preparation

Grow *Rhodococcus* sp. on propane

Harvest and wash cells

Resuspend cells in medium

Degradation Experiment

Dispense cell suspension into vials

Spike with 1,2,3-TCP

Incubate with shaking

Analysis

Collect samples over time

Analyze by GC-MS

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References

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- 2. Cometabolic biodegradation of 1,2,3-trichloropropane by propane-oxidizing bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
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